

Technical Procurement & Validation Guide: 5-(4-Fluorophenyl)nicotinonitrile

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Compound of Interest

Compound Name: 5-(4-Fluorophenyl)nicotinonitrile

CAS No.: 154237-18-0

Cat. No.: B189802

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CAS: 154237-18-0 | Molecular Formula: $C_{12}H_7FN_2$ | MW: 198.20 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Chemical Identity

5-(4-Fluorophenyl)nicotinonitrile is a critical biaryl pyridine intermediate used primarily in the discovery of kinase inhibitors (specifically PIM-1 and VEGFR-2 modulators) and CNS-active agents.[\[1\]](#) Its structural core—a 3,5-disubstituted pyridine—serves as a privileged scaffold in medicinal chemistry, offering optimal vectors for hydrogen bonding and π -stacking interactions within enzyme active sites.

This guide moves beyond simple catalog listing. It provides a technical framework for sourcing, validating, and utilizing this compound, ensuring that researchers maintain data integrity from procurement to application.

Chemical Profile

Property	Specification
IUPAC Name	5-(4-fluorophenyl)pyridine-3-carbonitrile
CAS Number	154237-18-0
SMILES	<chem>N#CC1=CN=CC(C2=CC=C(F)C=C2)=C1</chem>
LogP (Predicted)	~2.7
H-Bond Acceptors	3 (N-pyridine, N-cyano, F)
Rotatable Bonds	1 (Biaryl axis)
Physical State	Off-white to pale yellow solid

Commercial Sourcing Landscape

Sourcing this intermediate requires distinguishing between "stock" vendors (milligram to gram scale) and "process" suppliers (kilogram scale).

Supplier Categorization

- Tier 1: Rapid Fulfillment (Stock)
 - BLD Pharm: Primary holder of stock for CAS 154237-18-0. Reliable for discovery-scale quantities (1g – 25g).^[1]
 - Combi-Blocks: Known for high-purity heterocycles; often stocks the bromo-precursors and the final biaryl.
 - Enamine: Excellent for analogs. If the exact CAS is out of stock, they hold the largest "make-on-demand" building block library.
- Tier 2: Bulk & Custom Synthesis (Process)
 - WuXi AppTec / PharmBlock: Recommended for GMP-grade scale-up (>1kg).
 - American Elements: Focuses on high-purity materials; useful if metal contamination (Pd residuals) is a critical concern for downstream biology.

Procurement Risk Assessment

When ordering, request a Certificate of Analysis (CoA) that specifically reports:

- Pd Residuals: Critical if used in cellular assays (Palladium can mimic biological activity).
- Water Content (Karl Fischer): The nitrile group can hydrolyze to the amide under prolonged poor storage.

Synthesis & Manufacturing Logic

Understanding the synthesis allows you to predict impurities. The standard industrial route utilizes a Suzuki-Miyaura Cross-Coupling.

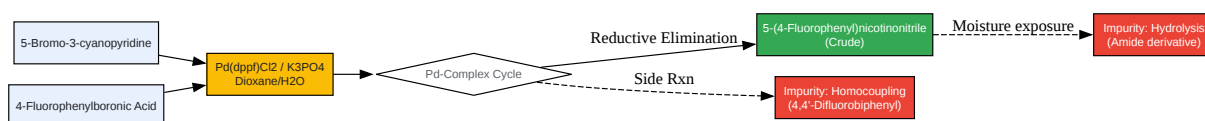
The Synthetic Pathway

The reaction couples 5-bromo-3-cyanopyridine with 4-fluorophenylboronic acid.

Why this route?

- Regioselectivity: The 3,5-substitution pattern on pyridine is difficult to achieve via electrophilic aromatic substitution due to the electron-deficient ring. Halogen displacement (Suzuki) is the only viable high-yield method.
- Electronic Effects: The electron-withdrawing cyano group at the 3-position activates the C-Br bond at the 5-position, facilitating oxidative addition of the Palladium catalyst.

Visualization: Synthesis Workflow



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Figure 1: Suzuki-Miyaura coupling pathway highlighting critical reagents and potential impurity vectors.^[1]

Quality Assurance: The Self-Validating Protocol

Do not rely solely on the vendor's CoA.^[1] Upon receipt, execute this validation protocol. This ensures the compound is suitable for sensitive biological assays.

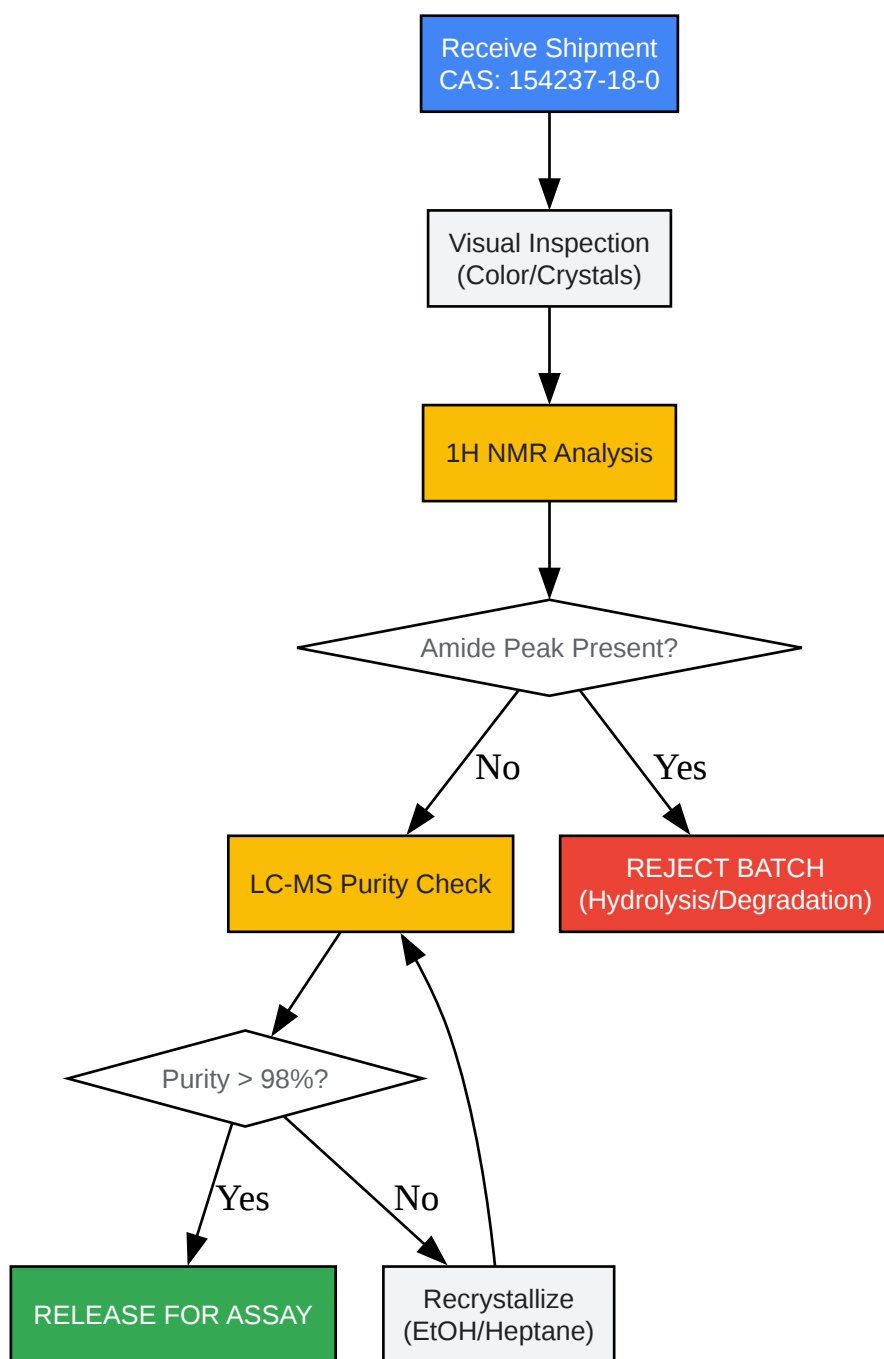
A. Identity Verification (NMR)

- ¹H NMR (400 MHz, DMSO-d₆):
 - Look for the Pyridine protons: Three distinct singlets (or fine doublets) in the aromatic region (approx. δ 9.0 – 9.2 ppm). The proton between the N and C-CN is most deshielded.
 - Look for the Fluorophenyl group: A classic AA'BB' system split by fluorine (approx. δ 7.4 – 7.8 ppm).
 - Diagnostic Check: If you see a broad singlet around δ 7-8 ppm that disappears with D₂O shake, your nitrile has hydrolyzed to an amide (Impurity 2 in Fig 1). Reject the batch.

B. Purity & Heavy Metal Check (LC-MS / ICP-MS)

- LC-MS: Run a gradient from 5% to 95% Acetonitrile/Water (+0.1% Formic Acid).
 - Target Mass: $[M+H]^+ = 199.2$.
 - Watchout: 4,4'-difluorobiphenyl (homocoupling impurity) is non-polar and may elute late or not ionize well in ESI+. Check UV trace at 254nm.
- Pd Scavenging: If the compound is for a kinase assay, treat a solution with QuadraPure™ TU or similar thiourea scavengers to remove residual Palladium.

Visualization: QC Decision Tree



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Figure 2: Logical flow for incoming goods inspection to prevent assay artifacts.

Application Context

Why is this molecule valuable? It is a "privileged structure" in drug design.

- Kinase Inhibition (PIM-1 / VEGFR-2): The pyridine nitrogen acts as a hydrogen bond acceptor for the hinge region of kinases. The 4-fluorophenyl group occupies the hydrophobic pocket II, providing metabolic stability (fluorine blocks P450 oxidation at the para-position).
- Fragment-Based Drug Discovery (FBDD): With a MW < 200 and high ligand efficiency, this molecule is an ideal "fragment" starting point. The nitrile group can be further derivatized into amines (reduction), amides (hydrolysis), or tetrazoles (click chemistry).

Experimental Protocol: Derivatization Example

To convert the nitrile to a benzylamine (common optimization step):

- Dissolve **5-(4-fluorophenyl)nicotinonitrile** (1 eq) in dry THF.
- Cool to 0°C under N₂.
- Add LiAlH₄ (2.5 eq) dropwise.
- Stir 2h. Quench with Fieser workup.
- Result: 3-(aminomethyl)-5-(4-fluorophenyl)pyridine.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 177795101, 5-(4-Fluorophenyl)-4-methylnicotinonitrile (Analog Reference). Retrieved January 29, 2026, from [[Link](#)]
- Gouda, M. A. (2018). A Review: Synthesis and Medicinal Importance of Nicotinonitriles and Their Analogues. ResearchGate. Retrieved January 29, 2026, from [[Link](#)]
- Rueda-Espinosa, J., et al. (2018). Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor. Pomona Faculty Scholarship.[3] Retrieved January 29, 2026, from [[Link](#)]

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Sources

- [1. 696-42-4|5-Fluoronicotinonitrile|BLD Pharm \[bldpharm.com\]](#)
- [2. 154237-18-0|5-\(4-Fluorophenyl\)nicotinonitrile|BLD Pharm \[bldpharm.com\]](#)
- [3. scholarship.claremont.edu \[scholarship.claremont.edu\]](#)
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